

Physical properties of 5-Hydroxy-5-methylhexanoic acid

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Compound of Interest

Compound Name: 5-Hydroxy-5-methylhexanoic acid

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An In-depth Technical Guide to the Physical Properties of **5-Hydroxy-5-methylhexanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Hydroxy-5-methylhexanoic acid is a C7 carboxylic acid containing a tertiary alcohol. As a bifunctional molecule, its physical properties are governed by the interplay between the hydrophilic carboxyl and hydroxyl groups and the hydrophobic alkyl backbone. This technical guide provides a comprehensive overview of the known and predicted physical properties of **5-Hydroxy-5-methylhexanoic acid**. Due to a scarcity of published experimental data for this specific molecule, this document leverages high-quality computational predictions from established chemical databases and provides theoretical analysis based on its structural features. Furthermore, it includes standardized, field-proven experimental protocols for researchers aiming to characterize this compound. This guide is intended to serve as a foundational resource for professionals in drug development and chemical research, enabling a deeper understanding of this molecule's behavior.

Introduction and Molecular Structure

5-Hydroxy-5-methylhexanoic acid (IUPAC name) is an aliphatic organic compound featuring a six-carbon hexanoic acid backbone. A key structural feature is the presence of two functional groups: a carboxylic acid at the C1 position and a tertiary alcohol at the C5 position, where two methyl groups are also attached. This structure imparts both acidic and hydrogen-bond donating/accepting capabilities, which are critical determinants of its physical and chemical behavior.

The presence of both a polar head (carboxylic acid) and a polar tail (tertiary alcohol) on a moderately sized carbon chain suggests potential for interesting solubility profiles and intermolecular interactions. Understanding these properties is a critical first step in evaluating its utility in applications ranging from building block synthesis to pharmaceutical development.

Core Molecular and Physicochemical Properties

Precise experimental determination of many physical properties for **5-Hydroxy-5-methylhexanoic acid** is not widely available in the literature. However, robust computational models provide reliable estimates that are invaluable for initial experimental design and hypothesis generation. The following tables summarize fundamental molecular identifiers and key computed physicochemical properties.

Table 1: General Molecular Identifiers

Property	Value	Source
IUPAC Name	5-hydroxy-5-methylhexanoic acid	PubChem[1]
CAS Number	765268-16-4	PubChem[1]
Molecular Formula	C ₇ H ₁₄ O ₃	PubChem[1]
Molecular Weight	146.18 g/mol	PubChem[1]
Canonical SMILES	<chem>CC(C)(CCCC(=O)O)O</chem>	PubChem[1]
InChI Key	AEXLMBPGSBBPPF-UHFFFAOYSA-N	PubChem[1]

Table 2: Computed Physicochemical Properties

Property	Predicted Value	Method/Source
XLogP3	0.4	XLogP3 3.0 (PubChem)[1]
Topological Polar Surface Area	57.5 Å ²	Cactvs 3.4.6.11 (PubChem)[1]
Hydrogen Bond Donor Count	2	Cactvs 3.4.6.11 (PubChem)[1]
Hydrogen Bond Acceptor Count	3	Cactvs 3.4.6.11 (PubChem)[1]
Rotatable Bond Count	4	Cactvs 3.4.6.11 (PubChem)[1]
Exact Mass	146.094294304 Da	PubChem 2.1[1]
pKa (Acidic)	4.71 (Predicted for 5-hydroxyhexanoic acid)	ChemAxon (via FooDB)[2]

Expert Insights:

- The XLogP3 value of 0.4 indicates a relatively balanced hydrophilic-lipophilic character.[1] A value close to zero suggests that the compound will have moderate solubility in both aqueous and organic solvents.
- The pKa value, predicted by comparison to the closely related 5-hydroxyhexanoic acid, is typical for a short-chain carboxylic acid.[2] This indicates that at physiological pH (~7.4), the molecule will exist predominantly in its deprotonated, carboxylate form.
- The presence of two hydrogen bond donors and three acceptors underscores the molecule's significant capacity for hydrogen bonding, which will strongly influence its melting point, boiling point, and solubility.[1]

Predicted Phase Behavior and Solubility

Melting and Boiling Points: Experimental data for the melting and boiling points of **5-Hydroxy-5-methylhexanoic acid** are not readily available. However, by comparing it to related structures, we can infer its likely physical state.

- 5-Methylhexanoic acid (lacking the hydroxyl group) is a liquid at room temperature with a melting point below -25 °C and a boiling point of 216 °C.[3][4]

- The addition of the tertiary hydroxyl group in **5-Hydroxy-5-methylhexanoic acid** introduces another site for strong intermolecular hydrogen bonding. This is expected to significantly raise both the melting and boiling points compared to 5-methylhexanoic acid. It is plausible that the compound is a viscous liquid or a low-melting solid at standard temperature and pressure.

Solubility Profile: The molecule's structure suggests a degree of amphiphilicity.

- Aqueous Solubility: The carboxylic acid and hydroxyl groups can readily form hydrogen bonds with water, promoting solubility. The predicted high water solubility of the related methyl 5-hydroxyhexanoate (5.3×10^4 mg/L) supports this expectation.^[5]
- Organic Solvent Solubility: The C7 alkyl chain provides lipophilic character, suggesting solubility in polar organic solvents such as ethanol, methanol, and acetone, where both hydrogen bonding and van der Waals interactions can be accommodated. Solubility in non-polar solvents like hexanes is expected to be limited.

Theoretical Spectroscopic Characterization

While experimental spectra are not available, a theoretical analysis based on the functional groups present allows for the prediction of key spectroscopic features. This is a critical exercise for verifying the identity and purity of the compound following synthesis.

Infrared (IR) Spectroscopy

The IR spectrum of **5-Hydroxy-5-methylhexanoic acid** would be dominated by the absorptions from its two hydroxyl groups and the carbonyl group.

- O-H Stretch (Carboxylic Acid): A very broad, strong absorption band is expected in the region of $3300\text{--}2500\text{ cm}^{-1}$.^{[6][7]} This broadness is a hallmark of the hydrogen-bonded dimer common to carboxylic acids.
- O-H Stretch (Tertiary Alcohol): A separate, less broad absorption between $3500\text{--}3200\text{ cm}^{-1}$ due to the tertiary alcohol's O-H bond is also expected.^[8] This signal will likely be superimposed upon the much broader carboxylic acid O-H trough.

- C-H Stretch (Alkyl): Absorptions just below 3000 cm^{-1} , typically in the $2960\text{--}2850\text{ cm}^{-1}$ range, will be present due to the C-H bonds of the alkyl chain.^[7]
- C=O Stretch (Carbonyl): A very strong, sharp absorption peak is predicted in the range of $1720\text{--}1700\text{ cm}^{-1}$.^[7] This is one of the most diagnostic peaks for confirming the presence of the carboxylic acid.
- C-O Stretch: Absorptions corresponding to the C-O single bonds of both the alcohol and the carboxylic acid are expected in the fingerprint region, between $1300\text{--}1000\text{ cm}^{-1}$.^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR Spectroscopy: The proton NMR spectrum will provide a distinct fingerprint for the molecule's hydrogen atoms. The following signals are predicted (in CDCl_3 , shifts are approximate):

- -COOH (1H): A very broad singlet, typically far downfield (δ 10-12 ppm).
- -OH (1H): A singlet, chemical shift can vary depending on concentration and solvent (δ 1.5-4.0 ppm).
- $\text{-CH}_2\text{-}$ (C2, 2H): A triplet, adjacent to the C3 methylene group (δ ~2.4 ppm).
- $\text{-CH}_2\text{-}$ (C4, 2H): A triplet, adjacent to the C3 methylene group (δ ~1.7 ppm).
- $\text{-CH}_2\text{-}$ (C3, 2H): A multiplet (quintet or sextet), coupled to protons on C2 and C4 (δ ~1.6 ppm).
- -CH_3 (C5-methyls, 6H): A singlet, as these two methyl groups are equivalent and have no adjacent protons (δ ~1.2 ppm).

^{13}C NMR Spectroscopy: The proton-decoupled ^{13}C NMR spectrum is expected to show 6 distinct signals, as the two methyl groups at the C5 position are chemically equivalent.

- -COOH (C1): δ ~175-180 ppm
- C-OH (C5): δ ~70-75 ppm

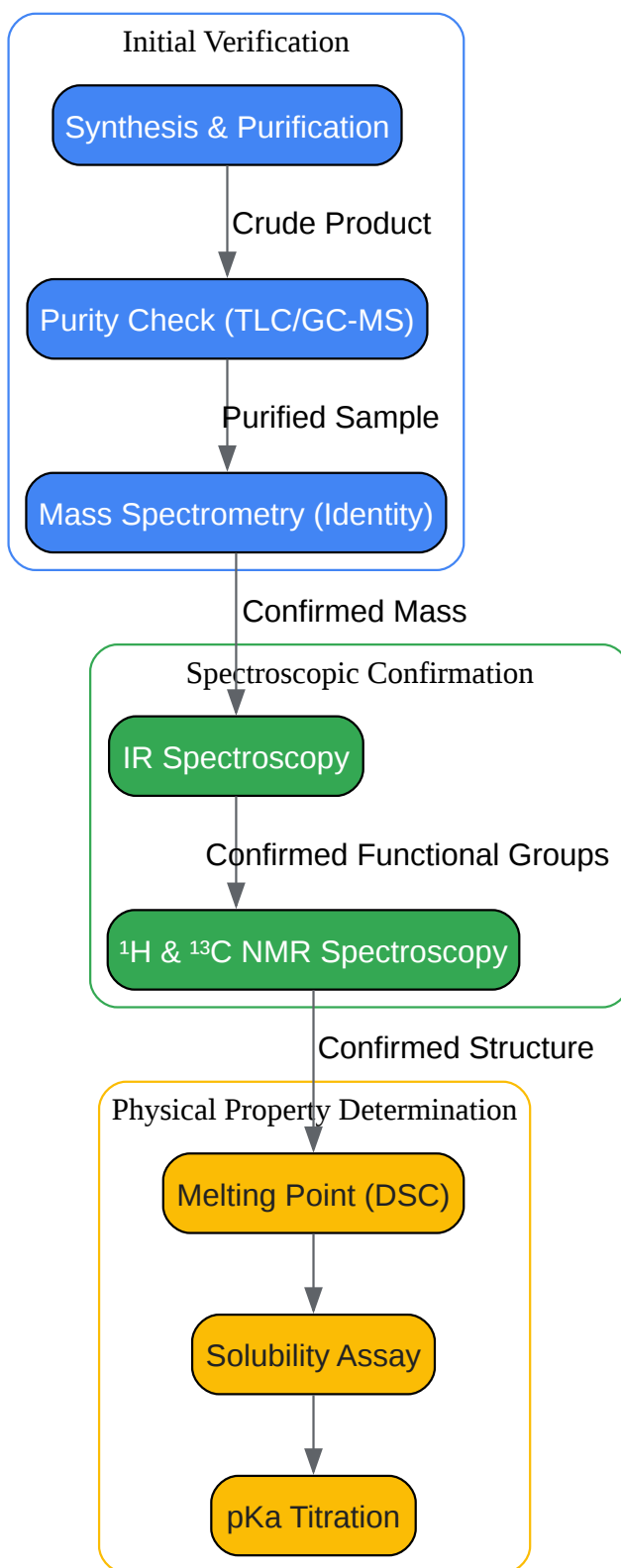
- $\text{-CH}_2\text{- (C4):}\delta \sim 40\text{-}45 \text{ ppm}$
- $\text{-CH}_2\text{- (C2):}\delta \sim 30\text{-}35 \text{ ppm}$
- $\text{-CH}_3 \text{ (C5-methyls):}\delta \sim 25\text{-}30 \text{ ppm}$
- $\text{-CH}_2\text{- (C3):}\delta \sim 20\text{-}25 \text{ ppm}$

Standardized Protocols for Experimental Characterization

For any researcher synthesizing or utilizing **5-Hydroxy-5-methylhexanoic acid**, experimental verification of its properties is paramount. The following section outlines standard, self-validating protocols for this purpose.

Characterization Workflow

The logical flow for characterizing a newly synthesized or acquired sample of **5-Hydroxy-5-methylhexanoic acid** should follow a structured path from basic identity confirmation to detailed property measurement.



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Sources

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